

Essential Safety and Logistical Information for Handling 8-Bromo-1-octene

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Compound of Interest

Compound Name: 8-Bromo-1-octene

Cat. No.: B045317

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **8-Bromo-1-octene** are paramount. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to ensure a safe laboratory environment and regulatory compliance. Adherence to these guidelines is critical for minimizing risks associated with this hazardous chemical.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₈ H ₁₅ Br
Molecular Weight	191.11 g/mol [1]
Appearance	Light yellow liquid[2]
Boiling Point	92 °C / 197.6 °F @ 24 mmHg[2]
Flash Point	78 °C / 172.4 °F[2]
Specific Gravity	1.193 g/cm ³ [2]
CAS Number	2695-48-9[1][2][3]

Hazard Identification and Personal Protective Equipment (PPE)

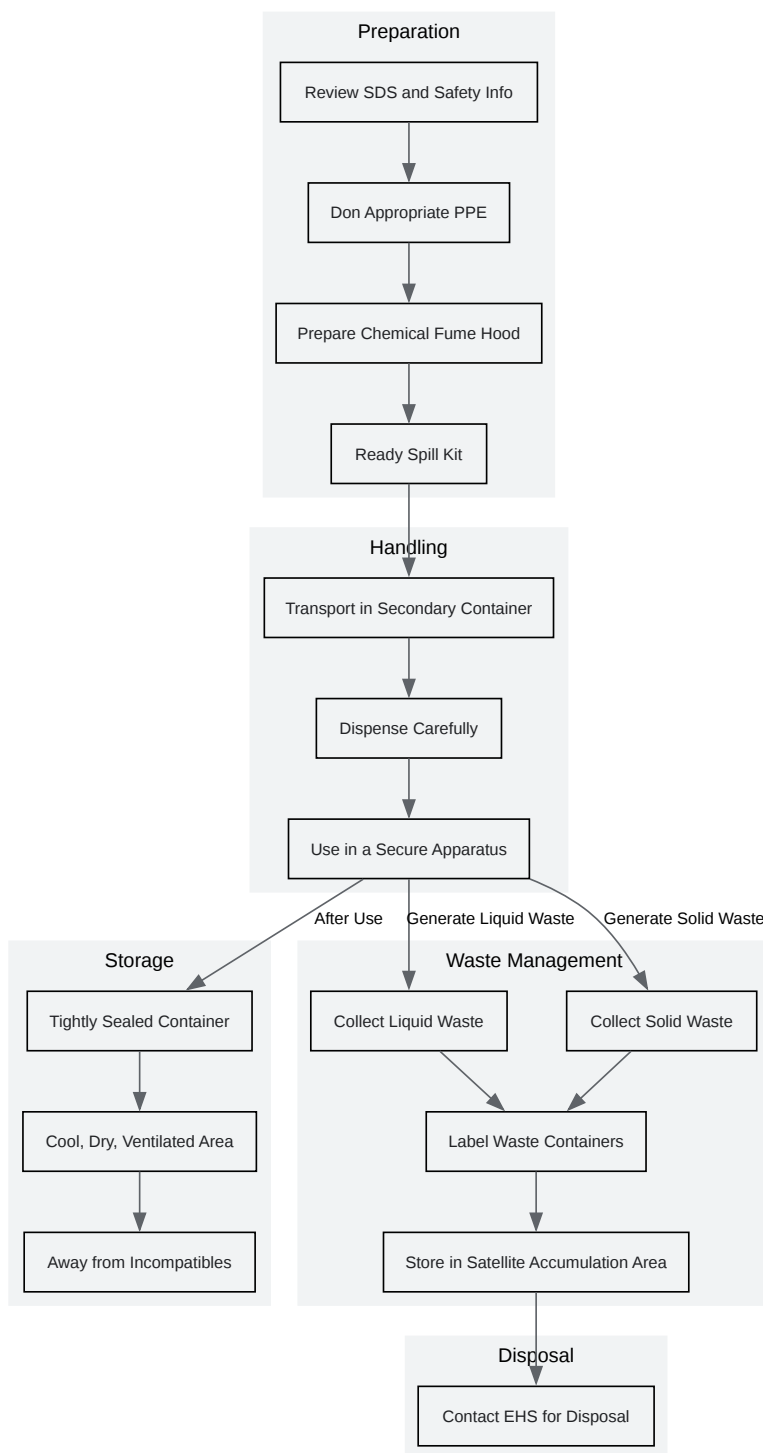
8-Bromo-1-octene is classified as a hazardous chemical that can cause skin and serious eye irritation, and may cause respiratory irritation.[1][4] Therefore, a multi-layered approach to PPE is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles if there is a significant splash hazard. [2][3][5]	Protects against chemical splashes that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or neoprene). Gloves must be inspected before use and changed immediately if contaminated. [3][5][6]	Provides a barrier against skin contact and absorption.[5]
Body Protection	A flame-resistant lab coat, fully buttoned. [3][5][6]	Protects skin and personal clothing from spills and splashes.[5]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required. [3][5]	Prevents inhalation of potentially harmful vapors.[5]
Footwear	Closed-toe, closed-heel shoes made of a chemical-resistant material. [5]	Protects feet from spills.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **8-Bromo-1-octene** is crucial for laboratory safety. The following workflow outlines the key steps from receiving the chemical to its final disposal.

Workflow for Safe Handling and Disposal of 8-Bromo-1-octene

[Click to download full resolution via product page](#)Safe handling and disposal workflow for **8-Bromo-1-octene**.

Experimental Protocols

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, amines, and strong bases.[\[7\]](#)

2. Handling and Use:

- All handling of **8-Bromo-1-octene** must be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[3\]](#)[\[5\]](#)
- Wear the mandatory PPE as specified in the table above.
- When transporting the chemical, use a secondary container to prevent spills.[\[5\]](#)
- Dispense the required amount carefully, avoiding splashes.[\[5\]](#)
- If used in a reaction, ensure the apparatus is securely clamped and any potential exothermic reactions can be controlled.[\[5\]](#)

3. Spill Response:

- Small Spills: If you are trained to do so, contain the spill with an inert absorbent material such as vermiculite or sand.[\[5\]](#)[\[6\]](#) Wearing appropriate PPE, collect the absorbed material into a sealed container for hazardous waste disposal.[\[5\]](#)[\[6\]](#)
- Large Spills: Evacuate the immediate area and alert others.[\[5\]](#)[\[6\]](#) Contact your institution's emergency response team.

4. First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)

Disposal Plan

All waste containing **8-Bromo-1-octene** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Collect all liquid waste containing **8-Bromo-1-octene** in a designated, labeled, and sealed waste container.[\[5\]](#) This falls under the category of halogenated organic waste.[\[8\]](#)
- Do not mix with non-halogenated organic wastes, acids, bases, or heavy metal wastes.[\[8\]](#)
- Collect contaminated solid waste, such as gloves and paper towels, in a separate, labeled, and sealed container.[\[5\]](#)

2. Labeling and Storage of Waste:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name, "**8-Bromo-1-octene**".[\[8\]](#)
- Store waste containers in a designated satellite accumulation area that is cool, dry, and well-ventilated.[\[8\]](#)
- Ensure waste containers are kept tightly closed and stored in secondary containment to prevent spills.[\[8\]](#)

3. Final Disposal:

- Dispose of the waste through your institution's Environmental Health and Safety (EHS) office in accordance with all local, state, and federal regulations.[5][8]
- Do not pour down the drain.[3][5] The chemical should be disposed of by a licensed professional waste disposal service, potentially through incineration.[3]

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References

- 1. 8-Bromooct-1-ene | C₈H₁₅Br | CID 75907 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. capotchem.cn [capotchem.cn]
- 4. 8-Bromo-1-octene, CAS No. 2695-48-9 - iChemical [ichemical.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. benchchem.com [benchchem.com]
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